

An In-Depth Technical Guide to the Structure and Function of (+-)-Palmitoyl Carnitine

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Compound of Interest

Compound Name: (+-)-Palmitoyl carnitine

CAS No.: 1935-18-8

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This guide provides a comprehensive technical overview of **(+)-Palmitoyl carnitine**, a pivotal molecule in cellular metabolism. Designed for researchers, scientists, and drug development professionals, this document delves into the core biochemical principles, analytical methodologies, and the multifaceted physiological and pathological roles of this long-chain acylcarnitine.

The Molecular Architecture and Physicochemical Properties of Palmitoyl Carnitine

(+)-Palmitoyl carnitine is an ester derivative of carnitine, formed from the sixteen-carbon saturated fatty acid, palmitic acid. Its chemical formula is $C_{23}H_{45}NO_4$, with a molecular weight of 399.61 g/mol. [1][2] The structure is amphiphilic, possessing a hydrophilic quaternary ammonium and carboxylate head group from the carnitine moiety and a long, hydrophobic palmitoyl tail. [1] This dual nature imparts surfactant-like properties, allowing it to interact with and even solubilize biological membranes, a characteristic that is central to both its physiological function and its pathological effects. [1][2]

Property	Value	Reference
Molecular Formula	C ₂₃ H ₄₅ NO ₄	[1]
Molecular Weight	399.61 g/mol	[1]
IUPAC Name	(3R)-3-(hexadecanoyloxy)-4-(trimethylazaniumyl)butanoate	[1]
Key Structural Feature	Amphiphilic	[1]

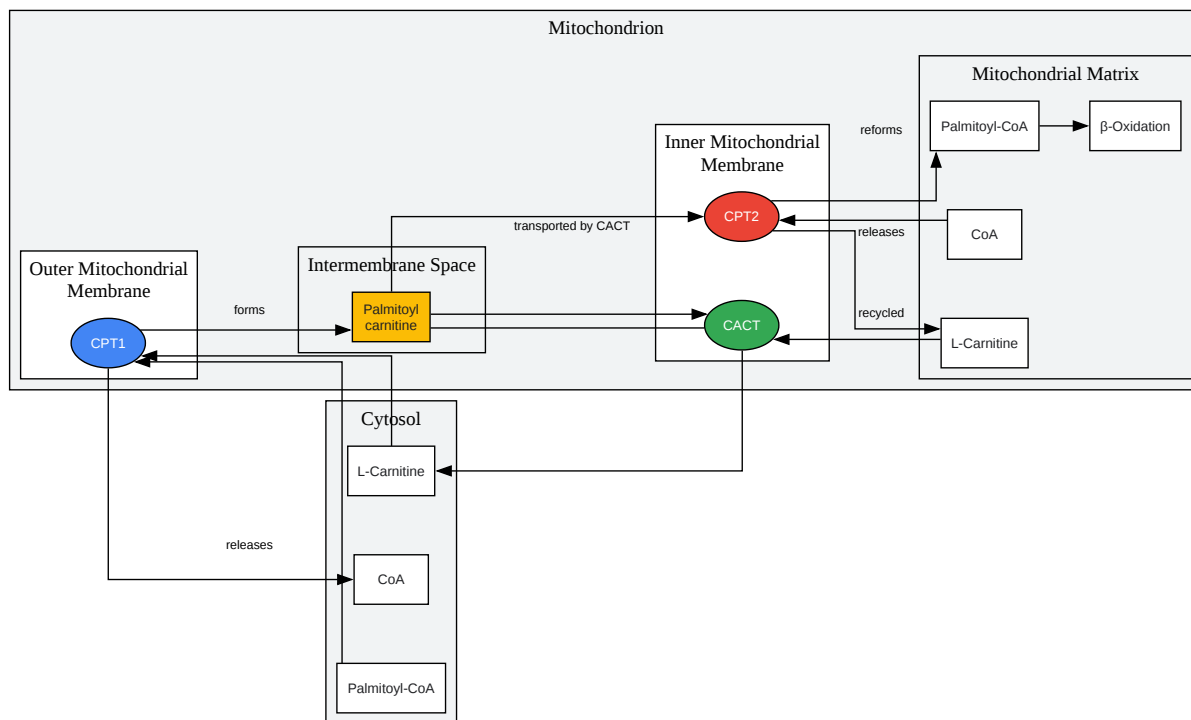
The Central Role of Palmitoyl Carnitine in Fatty Acid Metabolism: The Carnitine Shuttle

The primary and most well-understood function of palmitoyl carnitine is its role as an indispensable intermediate in the transport of long-chain fatty acids from the cytosol into the mitochondrial matrix for β -oxidation.[1][2] Long-chain fatty acyl-CoAs, such as palmitoyl-CoA, cannot directly cross the inner mitochondrial membrane.[2] The carnitine shuttle, a multi-enzyme system, facilitates this transport.

The process begins with the activation of palmitic acid to palmitoyl-CoA in the cytoplasm.[2] The subsequent steps are as follows:

- **Esterification:** On the outer mitochondrial membrane, Carnitine Palmitoyltransferase 1 (CPT1) catalyzes the transfer of the palmitoyl group from palmitoyl-CoA to L-carnitine, forming palmitoyl carnitine and releasing Coenzyme A (CoA).[1][2]
- **Translocation:** Palmitoyl carnitine is then transported across the inner mitochondrial membrane into the matrix by the Carnitine-Acylcarnitine Translocase (CACT).[2][3]
- **Re-esterification:** Within the mitochondrial matrix, Carnitine Palmitoyltransferase 2 (CPT2), located on the inner mitochondrial membrane, reverses the process, transferring the palmitoyl group from palmitoyl carnitine back to CoA to reform palmitoyl-CoA.[1][2] The liberated L-carnitine is then transported back to the cytosol by CACT.[4]

This intricate shuttle system ensures a steady supply of fatty acids for energy production through β -oxidation and the tricarboxylic acid (TCA) cycle.[5]



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Caption: The Carnitine Shuttle for long-chain fatty acid transport into the mitochondria.

Pathophysiological Implications of Altered Palmitoyl Carnitine Metabolism

Disruptions in the delicate balance of palmitoyl carnitine synthesis, transport, and utilization can have profound pathological consequences.

Genetic Deficiencies of the Carnitine Shuttle

Inherited defects in the enzymes of the carnitine shuttle lead to a group of metabolic disorders characterized by impaired fatty acid oxidation.

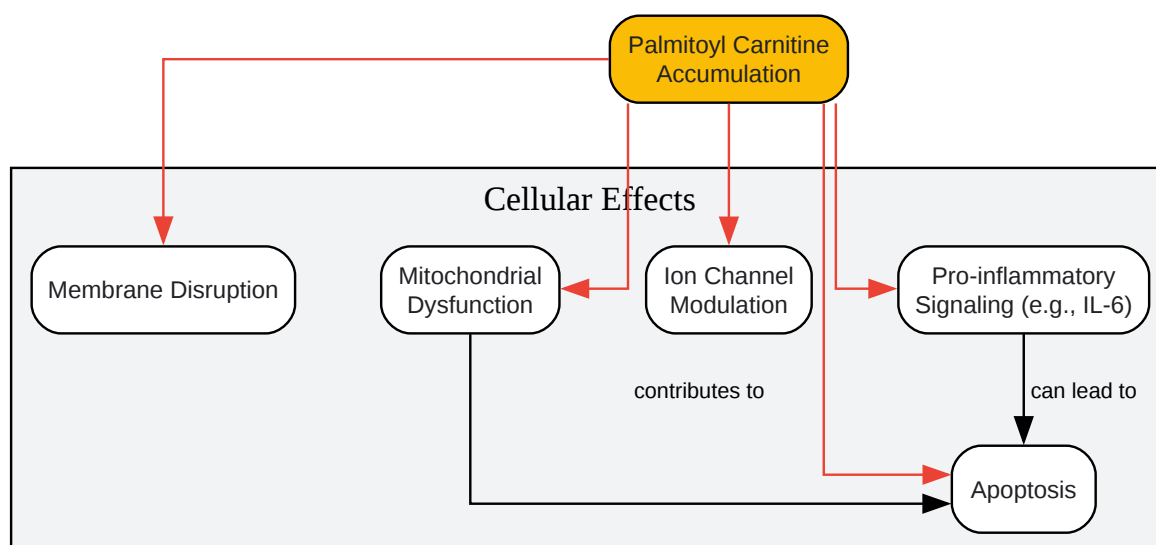
- **CPT1 Deficiency:** This rare autosomal recessive disorder prevents the entry of long-chain fatty acids into the mitochondria for oxidation.[\[6\]](#) Symptoms are often triggered by fasting or illness and include hypoketotic hypoglycemia, hepatomegaly, and liver dysfunction.[\[6\]](#)
- **CPT2 Deficiency:** This is the most common inherited disorder of long-chain fatty acid oxidation affecting skeletal muscle.[\[7\]](#) It presents with a spectrum of severity, from a lethal neonatal form to a milder myopathic form characterized by exercise-induced muscle pain and myoglobinuria.[\[7\]](#)
- **CACT Deficiency:** This severe disorder typically presents in the neonatal period with life-threatening episodes of hypoketotic hypoglycemia, hyperammonemia, cardiomyopathy, and arrhythmias.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Palmitoyl Carnitine Accumulation and Cellular Dysfunction

Under conditions of metabolic stress, such as myocardial ischemia or insulin resistance, the rate of fatty acid influx into the mitochondria can exceed the capacity of β -oxidation. This leads to an accumulation of acylcarnitines, including palmitoyl carnitine.[\[11\]](#) This accumulation is not benign and can contribute to cellular damage through several mechanisms:

- **Membrane Disruption:** Due to its detergent-like properties, high concentrations of palmitoyl carnitine can disrupt the integrity of cellular membranes, including the sarcolemma and mitochondrial membranes.[\[1\]](#)[\[2\]](#)

- **Mitochondrial Dysfunction:** Elevated levels of palmitoyl carnitine have been shown to induce mitochondrial dysfunction, including depolarization of the mitochondrial membrane potential and increased production of reactive oxygen species (ROS).[12]
- **Modulation of Ion Channels:** Palmitoyl carnitine can directly interact with and modulate the activity of various ion channels, including L-type calcium channels and ATP-sensitive potassium (KATP) channels.[13][14][15] This can contribute to cardiac arrhythmias observed during ischemia.
- **Pro-inflammatory Signaling:** In the context of prostate cancer, elevated levels of palmitoyl carnitine have been shown to increase the expression and secretion of the pro-inflammatory cytokine IL-6 and induce a rapid influx of calcium.[4][16]
- **Induction of Apoptosis:** The balance between L-carnitine and palmitoyl carnitine may play a role in regulating caspase activity and apoptosis.[17] An increase in palmitoyl carnitine formation has been observed during Fas-mediated apoptosis.[17]



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Caption: Pathological consequences of elevated palmitoyl carnitine levels.

Methodologies for the Study of Palmitoyl Carnitine

Quantification of Palmitoyl Carnitine by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the gold standard for the sensitive and specific quantification of acylcarnitines, including palmitoyl carnitine, in biological samples.[\[18\]](#)

Principle: This technique separates acylcarnitines based on their physicochemical properties using liquid chromatography, followed by their detection and quantification using tandem mass spectrometry. The use of stable isotope-labeled internal standards is crucial for accurate quantification.[\[19\]](#)[\[20\]](#)

Step-by-Step Protocol for Plasma Sample Analysis:

- **Sample Preparation:**
 - To 100 µL of plasma in a microcentrifuge tube, add 5 µL of an internal standard working stock solution (containing deuterated palmitoyl carnitine).[\[21\]](#)
 - Vortex the sample for 10 seconds and incubate at room temperature for 10 minutes.[\[21\]](#)
 - Add 300 µL of ice-cold methanol to precipitate proteins.[\[21\]](#)
 - Vortex again for 10 seconds and then centrifuge at 4000 rpm for 10 minutes.[\[21\]](#)
 - Transfer 100 µL of the supernatant to a clean vial containing 900 µL of the initial mobile phase (e.g., 0.1% formic acid in water).[\[21\]](#)
 - Vortex for 10 seconds before injection into the LC-MS/MS system.[\[21\]](#)
- **Chromatographic Separation:**
 - Utilize a suitable column for retaining polar compounds, such as a HILIC (Hydrophilic Interaction Liquid Chromatography) silica column.[\[19\]](#)[\[20\]](#)[\[22\]](#)
 - Employ a gradient elution with a mobile phase consisting of an aqueous component (e.g., 0.1% formic acid in water) and an organic component (e.g., acetonitrile with 0.1% formic

acid).

- Mass Spectrometric Detection:
 - Operate the mass spectrometer in positive electrospray ionization (ESI) mode.
 - Use Multiple Reaction Monitoring (MRM) for quantification. The precursor ion (protonated molecule) is selected in the first quadrupole (Q1), fragmented in the collision cell (Q2), and a specific product ion is monitored in the third quadrupole (Q3).[\[19\]](#)

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Palmitoyl carnitine	400.4	85.1
d3-Palmitoyl carnitine (Internal Standard)	403.4	85.1

Measurement of Carnitine Palmitoyltransferase (CPT) Activity

Assaying the activity of CPT enzymes is crucial for diagnosing CPT deficiencies and for research into fatty acid metabolism.

4.2.1. Colorimetric Assay for CPT1 Activity

Principle: This assay measures the activity of CPT1 by detecting the release of Coenzyme A (CoA) when palmitoyl-CoA and L-carnitine are converted to palmitoyl carnitine. The free CoA reacts with a chromogenic agent, such as 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB), to produce a colored product (TNB) that can be measured spectrophotometrically at 412 nm.[\[23\]](#)

Step-by-Step Protocol:

- **Sample Preparation:** Prepare tissue or cell homogenates in a suitable buffer.
- **Reaction Mixture:** Prepare a reaction mixture containing buffer, DTNB, and L-carnitine.
- **Initiation of Reaction:** Add the sample homogenate to the reaction mixture and pre-incubate. Initiate the reaction by adding palmitoyl-CoA.

- **Measurement:** Monitor the increase in absorbance at 412 nm over time using a spectrophotometer.
- **Calculation:** The rate of increase in absorbance is directly proportional to the CPT1 activity.

4.2.2. Mass Spectrometry-Based Assay for CPT2 Activity

Principle: This highly sensitive and specific method measures CPT2 activity by quantifying the formation of a product in a coupled enzyme reaction. Palmitoyl carnitine is converted by CPT2 to free carnitine, which is then used by carnitine acetyltransferase (CAT) to form acetylcarnitine. The amount of acetylcarnitine produced, quantified by LC-MS/MS, is directly proportional to the CPT2 activity.^[1]

Step-by-Step Protocol:

- **Sample Preparation:** Prepare tissue homogenates (e.g., from muscle biopsy) or lymphocyte pellets.
- **Reaction Mixture:** Prepare a single-tube reaction mixture containing buffer, palmitoyl carnitine, acetyl-CoA, and carnitine acetyltransferase.
- **Initiation and Incubation:** Add the sample to the reaction mixture and incubate at a controlled temperature for a specific time.
- **Reaction Termination and Sample Processing:** Stop the reaction (e.g., by adding a strong acid) and process the sample for LC-MS/MS analysis as described above for acylcarnitines.
- **Quantification:** Quantify the amount of acetylcarnitine produced using LC-MS/MS with an appropriate internal standard.
- **Calculation:** The CPT2 activity is calculated based on the amount of acetylcarnitine formed per unit of time and protein concentration.

Conclusion and Future Directions

(+/-)-Palmitoyl carnitine is a molecule of central importance in cellular energy metabolism. Its primary role as a carrier of long-chain fatty acids into the mitochondria is well-established, and the clinical consequences of defects in this pathway are significant. Emerging research

continues to unveil more nuanced roles for palmitoyl carnitine in cellular signaling, ion channel regulation, and the pathogenesis of a range of diseases beyond inherited metabolic disorders.

For researchers and drug development professionals, a thorough understanding of palmitoyl carnitine's biochemistry and the methodologies to study it are paramount. The continued development of sensitive analytical techniques will further elucidate the complex interplay between palmitoyl carnitine metabolism and cellular function in both health and disease, potentially revealing new therapeutic targets for a variety of metabolic and inflammatory conditions.

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